

Application Note: Trace Analysis of 5-Methyl-1-nitrosoindoline (NDSRI) in Pharmaceutical Matrices

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Compound of Interest

Compound Name: 5-Methyl-1-nitrosoindoline

Cat. No.: B8315291

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Executive Summary & Scientific Rationale

The detection of Nitrosamine Drug Substance-Related Impurities (NDSRIs) has become a critical compliance requirement in pharmaceutical development.[1] **5-Methyl-1-nitrosoindoline** is a potential genotoxic impurity formed by the N-nitrosation of 5-methylindoline—a structural moiety found in various pharmaceutical intermediates and active ingredients (e.g., specific antihypertensives or synthesis precursors).

Unlike small dialkyl nitrosamines (e.g., NDMA), **5-Methyl-1-nitrosoindoline** is lipophilic, non-volatile, and possesses a rigid bicyclic structure. These physicochemical properties dictate a shift from traditional Headspace-GC-MS to Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Key Challenges Addressed in This Protocol:

- In-Situ Formation: The risk of generating artifacts during sample preparation due to the reaction of residual amines with nitrites.[2]

- **Matrix Interference:** The high hydrophobicity of the indoline core requires efficient separation from the API matrix.
- **Isomeric Selectivity:** Distinguishing the 5-methyl isomer from potential 2-methyl isomers (common in Indapamide-related compounds).

Chemical & Physical Properties[3][4][5][6][7]

Understanding the analyte is the first step to robust method development.

Property	Data	Relevance to Protocol
Chemical Name	5-Methyl-1-nitroso-2,3-dihydro-1H-indole	Target Analyte
Molecular Formula	C ₉ H ₁₀ N ₂ O	Mass Spectrometry (Precursor Ion)
Molecular Weight	162.19 g/mol	[M+H] ⁺ = 163.2
LogP (Predicted)	~2.3 - 2.8	Requires high % organic in wash steps; amenable to Reversed-Phase LC.
Solubility	Soluble in MeOH, ACN, DCM; Low in Water.	Extraction solvent must contain organic modifier.
pKa	Non-ionizable (Nitroso group withdraws electrons).	pH adjustment affects matrix, not the analyte's retention significantly.
Stability	Light Sensitive; Thermally labile >150°C.	Amber glassware is mandatory. Avoid high-temp GC.

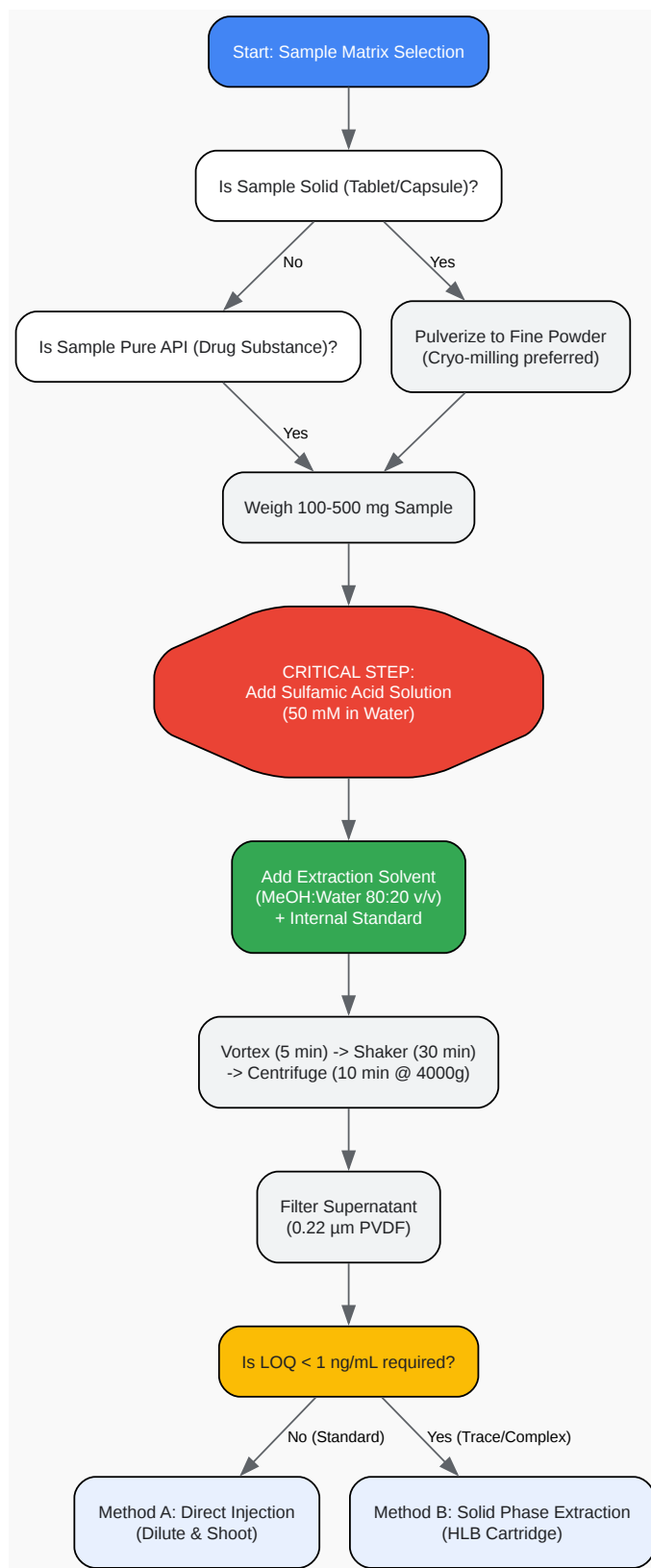
Sample Preparation Strategy

This protocol employs a "Inhibit-Extract-Clean" strategy. The most critical failure mode in nitrosamine analysis is the generation of false positives during sample prep. To prevent this, Sulfamic Acid is introduced immediately to scavenge residual nitrites.

Reagents & Materials

- Solvents: LC-MS Grade Methanol (MeOH), Acetonitrile (ACN), Water.
- Scavenger: Sulfamic Acid (ACS Reagent, $\geq 99\%$).
- Buffer: Formic Acid (LC-MS Grade), Ammonium Formate.
- Internal Standard (IS): **5-Methyl-1-nitrosoindoline**-d3 (custom synthesis recommended) or N-Nitrosodiphenylamine-d6 as a surrogate.
- Consumables: Amber volumetric flasks, 0.22 μm PVDF syringe filters (pre-rinsed).

Workflow Decision Matrix



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Figure 1: Decision tree for selecting the appropriate sample preparation workflow based on matrix complexity and sensitivity requirements.

Detailed Protocol: Method A (Direct Extraction)

Recommended for Drug Substances (APIs) with high solubility in MeOH.

- Inhibition: Weigh 100 mg of sample into a 15 mL amber centrifuge tube. Add 1.0 mL of 50 mM Sulfamic Acid in water. Vortex briefly to disperse.
- Extraction: Add 4.0 mL of Methanol containing the Internal Standard (at 10 ng/mL).
 - Note: Final solvent ratio is 80:20 MeOH:Water. This high organic content ensures solubility of the lipophilic 5-Me-N-Ind.
- Agitation: Vortex for 5 minutes, then mechanically shake for 30 minutes at room temperature.
- Clarification: Centrifuge at 4,500 rpm for 10 minutes.
- Filtration: Filter the supernatant through a 0.22 µm PVDF filter into an amber HPLC vial. Discard the first 1 mL of filtrate to prevent adsorption losses.

Detailed Protocol: Method B (SPE Cleanup)

Recommended for Drug Products (Tablets) with excipient interference.

- Extract: Follow steps 1-4 from Method A, but use 50:50 MeOH:Water as the extraction solvent to ensure compatibility with SPE loading.
- Conditioning: Use an Oasis HLB (or equivalent polymeric reversed-phase) cartridge (60 mg/3 cc). Condition with 3 mL MeOH followed by 3 mL Water.
- Loading: Load 2 mL of the filtered extract onto the cartridge. Gravity flow or low vacuum.
- Washing: Wash with 2 mL of 5% Methanol in Water. This removes polar excipients and residual salts.

- Caution: Do not use high % organic in wash; the analyte is lipophilic but may elute if >20% MeOH is used.
- Elution: Elute with 2 mL of 100% Methanol.
- Reconstitution: Evaporate the eluate to near dryness under a gentle stream of Nitrogen (at 30°C). Reconstitute in 1.0 mL of Mobile Phase A:B (80:20).

Instrumental Analysis (LC-MS/MS)[6][8][9][10][11][12][13]

The lipophilic nature of the indoline ring makes Atmospheric Pressure Chemical Ionization (APCI) the preferred ionization source over ESI, as it reduces matrix suppression and effectively ionizes non-polar structures. However, ESI+ is acceptable if sensitivity is validated.

Chromatographic Conditions

- System: UHPLC (e.g., Agilent 1290, Waters Acquity).
- Column: Biphenyl Column (e.g., Kinetex Biphenyl or Raptor Biphenyl, 2.1 x 100 mm, 2.6 µm).
 - Why Biphenyl? It offers superior pi-pi selectivity for aromatic nitrosamines compared to C18, helping separate the 5-methyl isomer from potential regioisomers (e.g., 2-methyl).
- Mobile Phase A: 0.1% Formic Acid in Water.[3][4]
- Mobile Phase B: 0.1% Formic Acid in Methanol.
- Gradient:
 - 0.0 min: 10% B
 - 1.0 min: 10% B
 - 6.0 min: 95% B (Elution of 5-Me-N-Ind)
 - 8.0 min: 95% B

- 8.1 min: 10% B
- 10.0 min: Stop
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.

Mass Spectrometry Parameters

- Source: APCI Positive (or ESI Positive).
- Scan Mode: Multiple Reaction Monitoring (MRM).[3]
- Curtain Gas: 35 psi.
- Temp (TEM): 450°C (APCI) / 500°C (ESI).

MRM Transitions Table:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Role	Collision Energy (V)	Mechanism
5-Me-N-Ind	163.1	133.1	Quantifier	15	Loss of NO (-30)
5-Me-N-Ind	163.1	117.1	Qualifier	28	Ring fragmentation
5-Me-N-Ind	163.1	91.1	Qualifier	35	Tropylium ion (C ₇ H ₇ ⁺)
IS (d3-Analog)	166.1	136.1	Internal Std	15	Loss of NO (-30)

Note: The loss of the Nitroso group (-NO, 30 Da) is the characteristic fragmentation pathway for N-nitrosamines.

Method Validation & Quality Control

To ensure Trustworthiness and regulatory compliance, the method must be validated according to ICH Q2(R2).

System Suitability

- Signal-to-Noise: >10 for the LOQ standard.
- Retention Time: ± 0.1 min deviation allowed.
- Peak Symmetry: 0.8 – 1.5.

Linearity & Range

- Range: 1.0 ng/mL to 100 ng/mL (equivalent to 0.01 ppm to 1.0 ppm in drug substance).
- R^2 : > 0.995 using 1/x weighting.

Accuracy (Recovery)

Perform spike recovery experiments at three levels (LOQ, 100% Limit, 150% Limit).

Spike Level	Acceptable Recovery Range
LOQ Level	70 – 130%
Medium/High Level	80 – 120%

Artifact Check (The "Self-Validating" Step)

Run a "procedure blank" where the API (known to be amine-rich) is spiked with Nitrite but without the analyte.

- Result: If 5-Me-N-Ind is detected, the sulfamic acid inhibition is insufficient. Increase sulfamic acid concentration.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
High Background Noise	Source contamination or solvent impurities.	Clean MS source (cone/capillary). Use fresh LC-MS grade solvents.
Peak Tailing	Secondary interactions with silanols.	Ensure mobile phase pH is acidic (0.1% Formic Acid). Switch to a column with better end-capping.
Ghost Peaks	Carryover from high-concentration standards.	Implement a needle wash with 50:50 ACN:Isopropanol + 0.1% Formic Acid.
Low Recovery	Adsorption to plasticware.	Use Glass Vials only. Avoid polypropylene tubes for storage of standard solutions.

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